

# pazopanib versus sorafenib renal cell carcinoma

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## Compound Focus: Pazopanib

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## Clinical Efficacy and Safety Data

The table below summarizes key efficacy and safety outcomes from clinical studies and real-world evidence for **pazopanib** and sorafenib in advanced RCC.

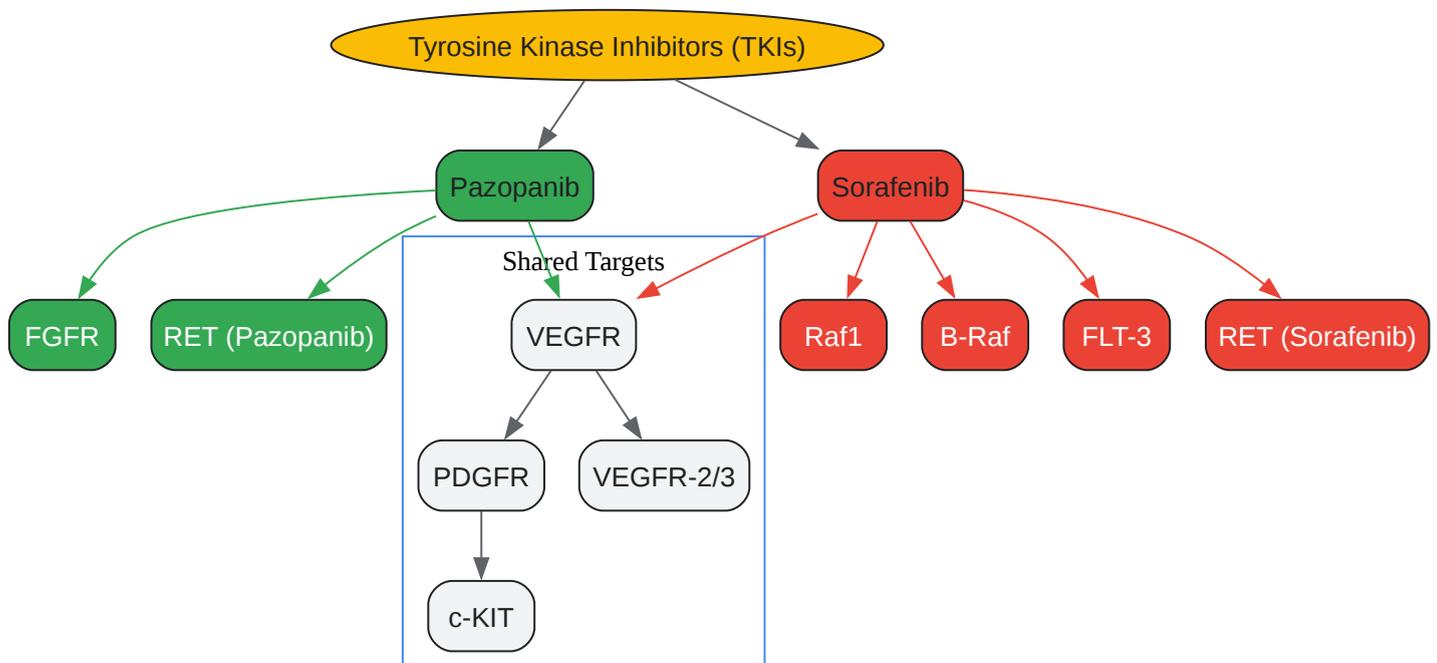
Aspect	Pazopanib	Sorafenib
Approved Indications	First-line treatment for advanced RCC; second-line after cytokines [1].	Treatment of advanced RCC; advanced hepatocellular carcinoma (HCC) [2].

| **Key Efficacy Data (RCC)** | • **Median PFS (1L, favorable-intermediate risk):** 17.7 months [1]. • **Overall Response Rate:** 27.1% (CR + PR) [1]. • **Disease Control Rate:** 95.1% (in desmoid tumors, real-world data) [3]. | • **Median Overall Survival (HCC):** Extended by ~2.8 months vs. placebo [4]. • **Disease Control Rate:** 95.1% (in desmoid tumors, real-world data) [3]. | | **Sequential Therapy (SWITCH II Trial)** | Sequence of **pazopanib followed by sorafenib** resulted in longer total PFS and OS (28.0 months) vs. the reverse sequence (22.7 months) [5]. | Sequence of sorafenib followed by **pazopanib** showed inferior total PFS and OS compared to the reverse order [5]. | | **Common Adverse Events (AEs)** | Diarrhea, hypertension, malignant neoplasm progression [1]. | Hand-foot skin reaction, diarrhea, hypertension, fatigue [4] [2]. | | **Notable/Typical AEs** | Lower reporting rate for palmar-plantar erythrodysesthesia (hand-foot syndrome) compared to sorafenib and regorafenib [4]. | High incidence of **palmar-plantar erythrodysesthesia** (hand-

foot syndrome) [4]. | | **Cardiovascular Toxicity** | Associated with hypertension; case reports of fulminant heart failure [6]. | Associated with hypertension and increased risk of cardiac dysfunction/heart failure [6]. |

## Mechanisms of Action and Targets

Both **pazopanib** and sorafenib are multi-targeted tyrosine kinase inhibitors (TKIs), but they have distinct profiles in the specific receptors they inhibit.



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This diagram illustrates the key signaling pathways and molecular targets. The **shared inhibition of VEGFR and PDGFR** underlies the anti-angiogenic effect common to both drugs. However, Sorafenib's unique targeting of the **RAF/MEK/ERK pathway** provides a direct anti-proliferative effect on tumor cells, while **Pazopanib's** inhibition of **FGFR** may impact a broader range of growth factor signaling [2] [1] [5].

## Key Experimental Protocols for Reference

To contextualize the data provided, here are the methodologies from some of the key cited studies:

- **SWITCH II Trial (Phase III) [5]:**
  - **Design:** Randomized, sequential, open-label, multicenter study.
  - **Patients:** Adults with advanced/metastatic RCC, Karnofsky Index  $\geq 70\%$ , with low or intermediate MSKCC risk score.
  - **Intervention:** Patients randomized 1:1 to first-line sorafenib (800 mg/day) followed by **pazopanib** (800 mg/day) upon progression, or the reverse sequence.
  - **Primary Endpoint:** Total progression-free survival (tPFS), defined as the time from randomization to progression or death during second-line therapy.
- **Real-World Study on Pazopanib (Greece) [1]:**
  - **Design:** Single-arm prospective observational study.
  - **Patients:** 59 patients with favorable-intermediate prognosis metastatic RCC receiving first-line **pazopanib**.
  - **Data Collection:** Patients were followed every 3 months for 2 years or until disease progression. Efficacy was assessed per RECIST 1.1.
  - **Primary Endpoint:** Proportion of patients without disease progression at 9 months.

## Interpretation and Clinical Implications

- **Efficacy vs. Toxicity Trade-off:** While both drugs are effective, their distinct toxicity profiles (e.g., Sorafenib's higher rate of hand-foot skin reaction) can influence drug choice and patient management strategies [4] [6].
- **Sequencing Matters:** The **SWITCH II trial** provides strong evidence that the sequence of **pazopanib followed by sorafenib** is superior in terms of total PFS and overall survival compared to the reverse sequence in metastatic RCC [5].
- **Mechanistic Insights:** Sorafenib's broader kinase inhibition profile may contribute to its different efficacy and toxicity pattern compared to **pazopanib**, highlighting the importance of target selection in drug design [2].

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